

enzymes involved in 2-Keto palmitic acid synthesis

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Compound Focus: 2-Keto palmitic acid

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Enzymes of De Novo Palmitic Acid Synthesis

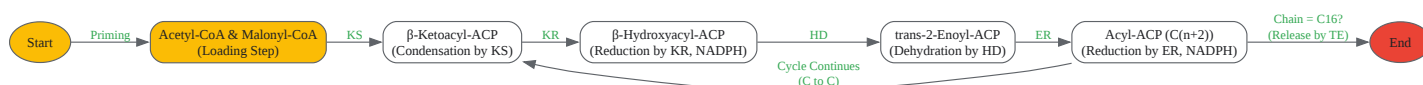
The table below summarizes the core enzymatic activities involved in each step of the palmitic acid synthesis cycle [1] [2] [3].

| Step & Role | Enzyme Name | Reaction Catalyzed | Key Features / Notes |
|---------------------------------|---|---|--|
| Loading & Activation | Acetyl-CoA Carboxylase (ACC) [3] | Converts acetyl-CoA to malonyl-CoA using ATP and CO ₂ [4]. | Rate-limiting step ; biotin-dependent; allosterically regulated by citrate (activator) and palmitoyl-CoA (inhibitor) [1] [3]. |
| ^ | Malonyl-CoA:ACP Transacylase (FabD/MAT) [1] [5] | Transfers the malonyl group from malonyl-CoA to Acyl Carrier Protein (ACP) . | Prepares the 2-carbon unit for chain elongation [5]. |
| Chain Elongation Cycle | β -Ketoacyl-ACP Synthase (KS/FabB/FabF) [1] | Condenses the growing acyl-ACP with malonyl-ACP. | Extends the carbon chain by 2 carbons; releases CO ₂ [1] [2]. |

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|------------------------|---|--|---|
| ^ | β -Ketoacyl-ACP Reductase (KR/FabG) [1] [5] | Reduces the β -keto group to a β -hydroxy group. | Uses NADPH as the electron donor [1]. |
| ^ | β -Hydroxyacyl-ACP Dehydratase (HD/FabA/FabZ) [1] [5] | Removes a water molecule to form a trans-2-enoyl-ACP. | Introduces a double bond [1]. |
| ^ | Enoyl-ACP Reductase (ER/FabI) [1] [5] | Reduces the double bond to a single bond. | Produces a fully saturated acyl-ACP; uses NADPH [1]. |
| Termination | Thioesterase (TE) [5] [2] | Hydrolyzes the thioester bond between the finished fatty acid and ACP. | Releases palmitic acid (16:0) ; determines chain length [5]. |
| Central Carrier | Acyl Carrier Protein (ACP) [1] [5] | Carries the growing fatty acid chain. | Contains a phosphopantetheine prosthetic group; shuttles substrate between enzymatic domains [5]. |

Workflow of Fatty Acid Synthesis

The diagram below illustrates the cyclic sequence of reactions catalyzed by the FAS enzyme complex to produce palmitic acid.



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From Palmitic Acid to 2-Keto Palmitic Acid

Standard FAS produces saturated palmitic acid. Synthesis of **2-keto palmitic acid** (which has a keto group at the second carbon) likely requires modifications to the standard pathway or entirely different enzymatic machinery.

- **Potential Pathway 1: Type II FAS and Dedicated Enzymes** - In bacterial systems, a specific ketoacyl-ACP synthase (KS) might utilize a unique substrate or a dedicated enzyme like a desaturase or oxidase could introduce the keto group after the standard elongation cycle [1] [5].
- **Potential Pathway 2: Polyketide Synthase (PKS) Pathways** - PKSs are enzymatic assembly lines related to FAS. A key difference is that PKSs often **do not fully reduce** the β -keto group after condensation, allowing intermediates like 2-keto acids to be incorporated or retained [2]. Engineering a PKS module could be a viable strategy.

Experimental and Research Considerations

For researchers aiming to produce **2-keto palmitic acid**, the following approaches based on general metabolic engineering principles are suggested:

- **Host Engineering:** Use model organisms like *E. coli* or *S. cerevisiae* with well-characterized Type II FAS [5]. Inactivate the reduction cycle enzymes (KR, ER) in specific modules to halt processing at the β -ketoacyl-ACP stage [2].
- **Enzyme Discovery & Engineering:** Screen for specialized KS domains with altered substrate specificity or ketoacyl-ACP processing enzymes. Employ site-directed mutagenesis and protein dynamic simulations to engineer existing enzymes [6].
- **Analytical Verification:** Confirm successful production using Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) to detect the distinct molecular weight and fragmentation pattern of **2-keto palmitic acid**.

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References

1. Fatty acid synthesis [en.wikipedia.org]
2. Biosynthesis of Fatty Acids [aocs.org]

3. 19 Lipids: Fatty Acid Synthesis [basicmedicalkey.com]
4. 29.4: Biosynthesis of Fatty Acids [chem.libretexts.org]
5. Fatty Acid Biosynthesis Revisited: Structure Elucidation and ... [pmc.ncbi.nlm.nih.gov]
6. Key Enzymes in Fatty Acid Synthesis Pathway for Bioactive ... [pmc.ncbi.nlm.nih.gov]

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